Application Notes and Protocols: Dissolving (1R)-IDH889 in DMSO

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(1R)-IDH889*
Cat. No.:	*B608057*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the solubilization of **(1R)-IDH889**, an isomer of the isocitrate dehydrogenase 1 (IDH1) inhibitor IDH889, in dimethyl sulfoxide (DMSO).[1] Proper preparation of stock solutions is critical for ensuring experimental reproducibility and accuracy. This guide outlines the necessary materials, a step-by-step methodology, storage recommendations, and a troubleshooting guide to ensure the integrity and stability of the compound for use in research applications.

Quantitative Data Summary

The following table summarizes the key chemical properties and recommended concentrations for preparing stock solutions of **(1R)-IDH889**.

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Parameter	Value	Reference
CAS Number	1429179-08-7	[1]
Molecular Formula	$C_{23}H_{25}FN_6O_2$	[2]
Molecular Weight	436.48 g/mol	[2]
Max Solubility in DMSO	200 mg/mL (458.21 mM)	[1]
Appearance	Powder	[3]
Recommended Solvents	Anhydrous, newly opened DMSO	[1][4]

Stock Solution Preparation Calculator

To achieve a desired molar concentration, use the following calculations.

Target Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	2.2911 mL	11.4553 mL	22.9106 mL
5 mM	0.4582 mL	2.2911 mL	4.5821 mL
10 mM	0.2291 mL	1.1455 mL	2.2911 mL
50 mM	0.0458 mL	0.2291 mL	0.4582 mL

Experimental Protocol

This protocol details the steps for preparing a concentrated stock solution of **(1R)-IDH889** in DMSO.

Materials and Equipment

- **(1R)-IDH889** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO), preferably from a newly opened bottle. [1][4]

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- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile, low-retention tips
- Vortex mixer
- Ultrasonic water bath
- Personal Protective Equipment (PPE): lab coat, safety glasses, and appropriate chemical-resistant gloves (e.g., butyl rubber or double nitrile).[5]

Step-by-Step Dissolution Procedure

- Preparation: Before opening, bring the vial of **(1R)-IDH889** powder to room temperature to prevent condensation. Gently tap the vial to ensure all powder is at the bottom.[3]
- Weighing: Carefully weigh the desired amount of **(1R)-IDH889** powder using a calibrated analytical balance and transfer it into a sterile microcentrifuge tube or vial.
- Solvent Addition: Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the vial containing the compound.
- Initial Mixing: Tightly cap the vial and vortex the solution for 1-2 minutes to facilitate initial dissolution.
- Ultrasonication: Place the vial in an ultrasonic water bath. Sonicate the solution for 10-15 minutes to ensure complete dissolution.[1][6] The solution should become clear.
- Visual Inspection: After sonication, visually inspect the solution to ensure no solid particulates are visible. If precipitation is still present, repeat the vortexing and sonication steps. Gentle warming up to 37-50°C can be applied if necessary, but is not typically required given the high solubility.[3][6]

Preparation of Working Solutions

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When diluting the DMSO stock solution into aqueous media (e.g., cell culture medium, assay buffer), rapid addition can cause the compound to precipitate.[4]

- Best Practice: To prevent precipitation, first perform serial dilutions of the concentrated stock in DMSO to an intermediate concentration before adding the final diluted sample to the aqueous medium.[4]

- Final DMSO Concentration: For most cell-based assays, ensure the final concentration of DMSO in the culture medium is less than 0.1% to avoid cellular toxicity.[3] Always include a vehicle control (medium with the same final DMSO concentration) in your experiments.[3]

Storage and Handling

- Powder: The solid form of **(1R)-IDH889** should be stored at -20°C for long-term stability (up to 3 years).[3]

- Stock Solution: Aliquot the DMSO stock solution into single-use volumes in tightly sealed vials and store at -20°C (short-term) or -80°C (long-term).[3][6]

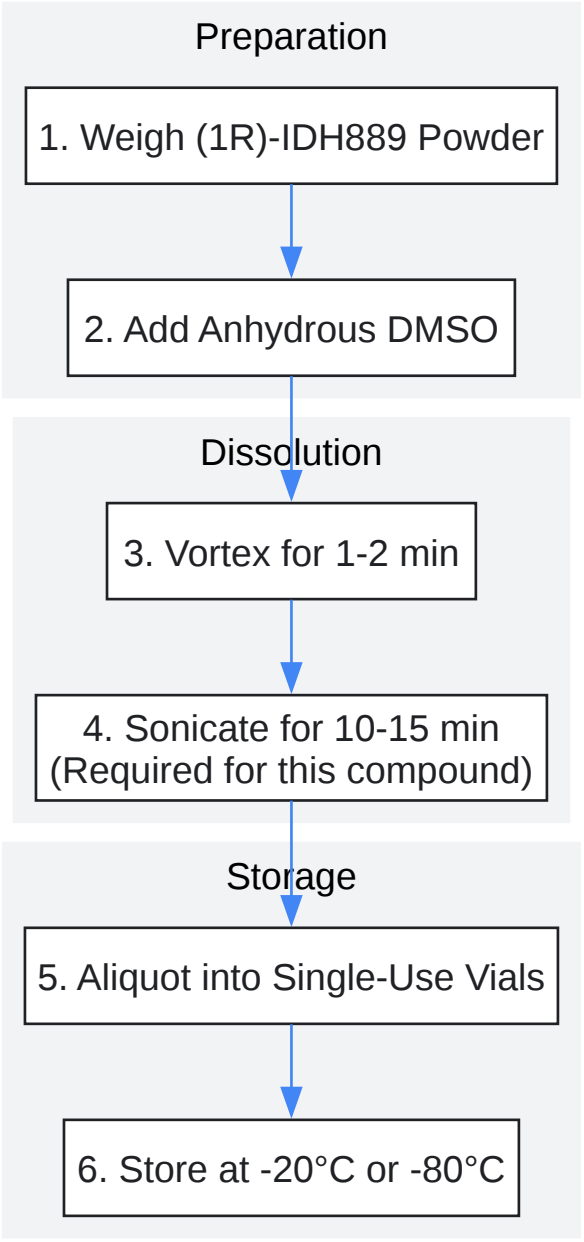
- Avoid Freeze-Thaw Cycles: Repeatedly freezing and thawing the stock solution should be avoided to maintain the compound's integrity.[3]

- Hygroscopic Nature of DMSO: DMSO is hygroscopic and readily absorbs moisture from the air, which can impact compound solubility and stability.[1][4] Use fresh DMSO and keep containers tightly sealed.

Visualizations

Experimental Workflow for Solubilization

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Caption: Workflow for preparing **(1R)-IDH889** stock solution in DMSO.

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